

Toxicological Profile of 6-Phenylundecane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6-Phenylundecane

Cat. No.: B1198628

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Disclaimer: Direct toxicological data for **6-phenylundecane** is not readily available in published scientific literature. This guide provides a framework for its toxicological assessment based on its chemical properties and data from structurally related compounds, such as other long-chain alkylbenzenes and benzene. The information herein should be used as a guide for potential hazard identification and to inform future toxicological study design.

Introduction

6-Phenylundecane is an alkylbenzene, a class of organic compounds characterized by a phenyl group attached to an alkyl chain. Its specific toxicological properties have not been extensively studied. However, understanding its potential for toxicity is crucial for risk assessment in various applications, including its potential use in drug development and other industries. This document summarizes the available information on **6-phenylundecane** and provides a guide to its potential toxicological profile based on related chemical structures.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **6-phenylundecane** is presented in Table 1. These properties are essential for understanding its potential absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₈	PubChem
Molecular Weight	232.4 g/mol	PubChem
CAS Number	4537-14-8	ChemicalBook
Appearance	Not specified (likely a liquid)	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Solubility	Expected to be low in water	-

Predicted Toxicological Profile

Due to the lack of specific data for **6-phenylundecane**, its toxicological profile is inferred from data on long-chain alkylbenzenes and the known hazards of benzene.

Acute Toxicity

Long-chain alkylbenzenes generally exhibit low acute toxicity. However, direct contact may cause mild to moderate skin and eye irritation.

Chronic Toxicity and Carcinogenicity

The chronic toxicity of **6-phenylundecane** is unknown. A primary concern for any alkylbenzene is the potential for metabolic activation of the benzene ring. Benzene itself is a known human carcinogen, primarily targeting hematopoietic tissue and causing leukemia.^[1] The metabolic pathways of benzene involve the formation of reactive metabolites that can lead to DNA damage.^[1] It is plausible that **6-phenylundecane** could undergo similar metabolic activation, although the long alkyl chain may influence the rate and site of metabolism.

Proposed Toxicological Assessment Strategy

A comprehensive toxicological assessment of **6-phenylundecane** would involve a tiered approach, starting with in vitro assays and progressing to in vivo studies as needed.

In Vitro Studies

- Cytotoxicity: Initial screening using cell lines (e.g., HepG2 for liver toxicity, HaCaT for skin irritation) to determine the concentration range for further testing.
- Genotoxicity: A battery of tests is recommended, including:
 - Ames test (bacterial reverse mutation assay) to assess point mutations.
 - In vitro micronucleus test in mammalian cells to evaluate chromosomal damage.
 - In vitro chromosomal aberration test in mammalian cells.
- Metabolism Studies: Using liver microsomes to identify potential metabolites and assess the rate of metabolism.

In Vivo Studies (if warranted by in vitro results or exposure potential)

- Acute Oral Toxicity (e.g., OECD TG 423): To determine the acute toxic class of the substance.
- Repeated Dose Toxicity (e.g., OECD TG 407): A 28-day oral study in rodents to identify target organs and establish a No-Observed-Adverse-Effect-Level (NOAEL).
- Developmental and Reproductive Toxicity (DART): To assess effects on fertility and embryonic development.

The following diagram illustrates a general workflow for the toxicological assessment of a novel chemical like **6-phenylundecane**.

A general workflow for toxicological assessment of a novel chemical.

Potential Signaling Pathways of Interest

Based on the toxicology of benzene, a key area of investigation for **6-phenylundecane** would be its potential to induce oxidative stress and subsequent cellular damage. The metabolism of the benzene ring can lead to the formation of reactive oxygen species (ROS).

The diagram below illustrates a hypothetical signaling pathway that could be activated by metabolites of **6-phenylundecane**, leading to oxidative stress and inflammatory responses.

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References

- 1. Benzene - Wikipedia [en.wikipedia.org]
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